

# MPT0B214: A Comparative Guide to a Novel Tubulin Inhibitor

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## Compound of Interest

Compound Name: MPT0B214

Cat. No.: B612148

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This guide provides a comprehensive comparison of the efficacy of **MPT0B214**, a novel tubulin inhibitor, with other established tubulin-targeting agents, including colchicine, combretastatin A-4 (CA-4), paclitaxel, and vincristine. The information is supported by experimental data to offer an objective performance analysis.

## Mechanism of Action: Targeting the Colchicine-Binding Site

**MPT0B214** exerts its anti-cancer effects by inhibiting tubulin polymerization, a critical process for cell division. It binds to the colchicine-binding site on  $\beta$ -tubulin, leading to the disruption of microtubule dynamics. This interference with the cytoskeleton triggers cell cycle arrest at the G2/M phase and ultimately induces programmed cell death (apoptosis) through the mitochondria-dependent intrinsic pathway. Notably, **MPT0B214** has demonstrated efficacy in overcoming multidrug resistance, a significant challenge in cancer chemotherapy.

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